

Safe Disposal of H-Pro-D-Leu-Gly-NH₂: A Procedural Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: H-Pro-D-Leu-Gly-NH₂

Cat. No.: B3028924

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This guide provides essential safety and logistical information for the proper disposal of **H-Pro-D-Leu-Gly-NH₂**, a peptide intended for research use. Adherence to these procedures is critical for maintaining a safe laboratory environment and ensuring regulatory compliance.

Chemical and Physical Properties

For safe handling and disposal, it is crucial to be aware of the chemical and physical properties of **H-Pro-D-Leu-Gly-NH₂**. The following table summarizes key data for this compound.

Property	Data
Chemical Formula	C ₁₃ H ₂₃ N ₅ O ₃
Molecular Weight	305.4 g/mol
Appearance	White to off-white powder
Purity	>98%
Solubility	Soluble in water
Storage Temperature	-20°C
Hazard Classification	Not classified as a hazardous substance

Disposal Protocol

The disposal of **H-Pro-D-Leu-Gly-NH₂** should be conducted in accordance with all applicable local, state, and federal regulations. The following step-by-step protocol outlines the recommended procedure for the disposal of unused material and contaminated items.

1. Personal Protective Equipment (PPE):

- Wear appropriate PPE, including safety glasses, gloves, and a lab coat, when handling **H-Pro-D-Leu-Gly-NH₂**.

2. Waste Identification and Segregation:

- **Unused Product:** Unused **H-Pro-D-Leu-Gly-NH₂** should be treated as chemical waste. Do not dispose of it down the drain or in the regular trash.
- **Contaminated Materials:** Any materials that have come into contact with **H-Pro-D-Leu-Gly-NH₂**, such as pipette tips, tubes, and gloves, should be considered contaminated and segregated for proper disposal.

3. Disposal of Unused **H-Pro-D-Leu-Gly-NH₂**:

- **Small Quantities:** For small residual amounts, dissolve the peptide in a large volume of water and dispose of it down the drain, followed by flushing with copious amounts of water. This is generally acceptable for non-hazardous peptides in small research quantities, but always check local regulations first.
- **Large Quantities:** For larger quantities, the product should be sent to a licensed chemical waste disposal facility. Contact your institution's Environmental Health and Safety (EHS) office for specific guidance and to arrange for pickup.

4. Disposal of Contaminated Materials:

- **Solid Waste:** Place all contaminated solid waste (e.g., gloves, paper towels, weigh boats) in a designated and clearly labeled chemical waste container.
- **Sharps:** Any contaminated sharps (e.g., needles, razor blades) must be placed in a designated sharps container.

- Liquid Waste: Aqueous solutions of **H-Pro-D-Leu-Gly-NH₂** should be collected in a labeled waste container for chemical waste disposal.

5. Decontamination:

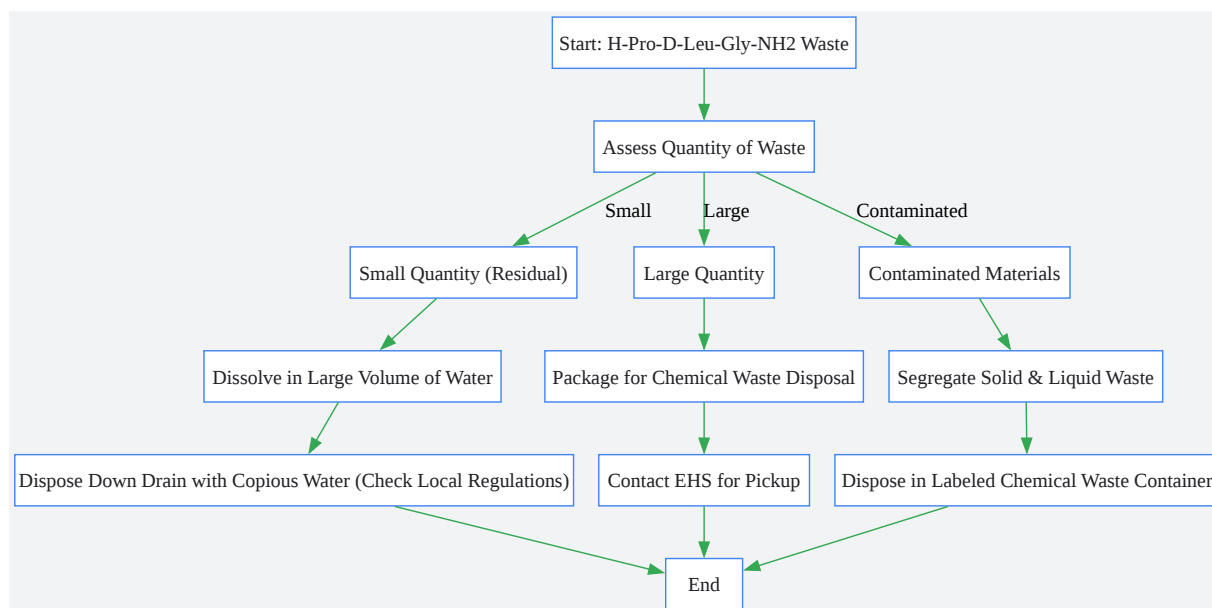
- Decontaminate all work surfaces and equipment that came into contact with **H-Pro-D-Leu-Gly-NH₂** using a suitable laboratory disinfectant or cleaning agent.

6. Documentation:

- Maintain accurate records of the disposal of **H-Pro-D-Leu-Gly-NH₂**, including the date, quantity, and method of disposal.

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **H-Pro-D-Leu-Gly-NH₂**.



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Caption: Disposal workflow for **H-Pro-D-Leu-Gly-NH2**.

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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com